

# Thermal properties of 4-(1H-imidazol-1-ylmethyl)benzonitrile (melting and boiling points)

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## Compound of Interest

Compound Name: 4-(1H-imidazol-1-ylmethyl)benzonitrile

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## Thermal Properties of 4-(1H-imidazol-1-ylmethyl)benzonitrile: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal properties, specifically the melting and boiling points, of the compound **4-(1H-imidazol-1-ylmethyl)benzonitrile**. This information is critical for its handling, purification, and application in research and development, particularly in the synthesis of pharmaceutical agents.

### Core Data Presentation

The known thermal properties of **4-(1H-imidazol-1-ylmethyl)benzonitrile** are summarized in the table below. It is important to note that while the melting point has been experimentally determined, the boiling point is a predicted value.

Thermal Property	Value	Notes
Melting Point	Not Available	No experimental data found.
Boiling Point	398 °C at 760 mmHg	This is a predicted value. <a href="#">[1]</a>

# Experimental Protocols for Thermal Analysis

Accurate determination of melting and boiling points is fundamental for characterizing a chemical compound. Below are detailed methodologies for these key experiments.

## Melting Point Determination: Capillary Method

The capillary method is a widely used and reliable technique for determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the sample of **4-(1H-imidazol-1-ylmethyl)benzonitrile** is completely dry and finely powdered. Use a mortar and pestle to grind the crystals if necessary.
- **Loading the Capillary Tube:** Invert the open end of a capillary tube and press it into the powdered sample. A small amount of the solid will be forced into the tube.
- **Packing the Sample:** Tap the sealed end of the capillary tube gently on a hard surface to cause the solid to fall to the bottom. The packed sample should be approximately 2-3 mm in height.
- **Measurement:**
  - Place the packed capillary tube into the heating block of the melting point apparatus.

- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the entire sample has completely melted (the completion of melting). The range between these two temperatures is the melting point range.

## Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Mineral oil or other suitable heating fluid
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

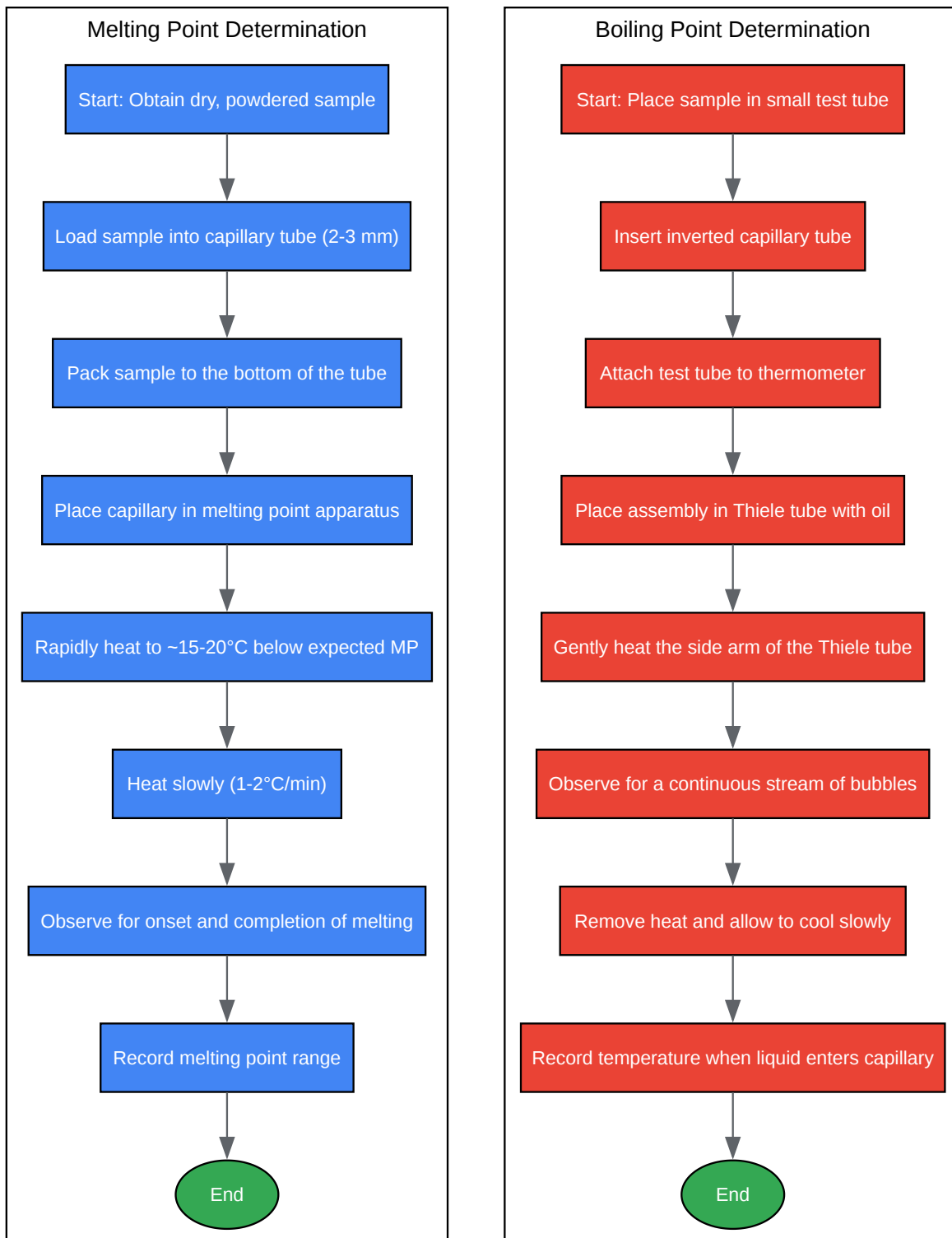
- Sample Preparation: Add a few drops of **4-(1H-imidazol-1-ylmethyl)benzonitrile** into the small test tube.
- Assembly:

- Place the capillary tube, with the sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Clamp the Thiele tube to a retort stand and fill it with mineral oil to a level above the side arm.
- Insert the thermometer and attached test tube into the Thiele tube, ensuring the thermometer bulb and sample are below the oil level.
- Measurement:
  - Gently heat the side arm of the Thiele tube. The shape of the tube will cause convection currents that ensure uniform heating of the oil.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - Continue heating until a continuous and rapid stream of bubbles is observed.
  - Remove the heat source and allow the apparatus to cool slowly.
  - The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for determining the melting and boiling points of **4-(1H-imidazol-1-ylmethyl)benzonitrile**.

## Workflow for Thermal Property Determination

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Caption: Workflow for Melting and Boiling Point Determination.

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## References

- 1. americanelements.com [americanelements.com]
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